

Introduction: The Significance of Chiral Cyclopropylamines in Modern Drug Discovery

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Compound of Interest

Compound Name: (R)-cyclopropyl(p-tolyl)methanamine

Cat. No.: B14072085

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In the landscape of contemporary medicinal chemistry, the quest for molecules with enhanced potency, selectivity, and favorable metabolic profiles is paramount. Chiral cyclopropane rings are key pharmacophores that have garnered significant attention for their unique structural and chemical properties.[1] The inherent strain of the three-membered ring imparts conformational rigidity, while the high sp^3 character often correlates with success in drug development campaigns.[2] Furthermore, the cyclopropyl group is often used to enhance metabolic stability by reducing susceptibility to oxidative metabolism by cytochrome P450 (CYP) enzymes.[3]

This guide focuses on a specific, yet representative, member of this class: **(R)-cyclopropyl(p-tolyl)methanamine**. As a chiral primary amine, this molecule combines the benefits of the cyclopropyl moiety with a versatile functional handle for further synthetic elaboration. The "(R)" designation at the stereocenter is critical, as isolating a single active enantiomer can eliminate adverse effects and maximize therapeutic benefits, a strategy known as chiral switching.[4] This document serves as a technical resource for researchers, scientists, and drug development professionals, providing a detailed examination of its physicochemical properties, a proposed stereoselective synthesis, and its potential as a valuable building block for novel therapeutics.

PART 1: Physicochemical Properties and Structural Analysis

While extensive experimental data for this specific molecule is not publicly documented, we can define its core attributes and predict its properties based on its constituent parts and well-established chemical principles.

Core Data Summary

The fundamental properties of **(R)-cyclopropyl(p-tolyl)methanamine** are summarized below. The molecular formula and weight are calculated, while other physical properties are yet to be empirically determined.

Property	Value	Data Source
IUPAC Name	(1R)-1-cyclopropyl-1-(4-methylphenyl)methanamine	---
Molecular Formula	C ₁₁ H ₁₅ N	Calculated
Molecular Weight	161.24 g/mol	Calculated
CAS Number	Not assigned	---
Physical Form	Predicted: Liquid or low-melting solid	Analog-based Prediction
Boiling Point	Not determined	---
Melting Point	Not determined	---
Solubility	Predicted: Soluble in organic solvents (e.g., DCM, MeOH, EtOAc); sparingly soluble in water	Analog-based Prediction

Structural Dissection and Rationale

The molecule's utility is derived from the synergistic interplay of its three key structural components: the chiral center, the cyclopropyl ring, and the p-tolyl group.

Caption: 2D structure of **(R)-cyclopropyl(p-tolyl)methanamine** with key functional moieties highlighted.

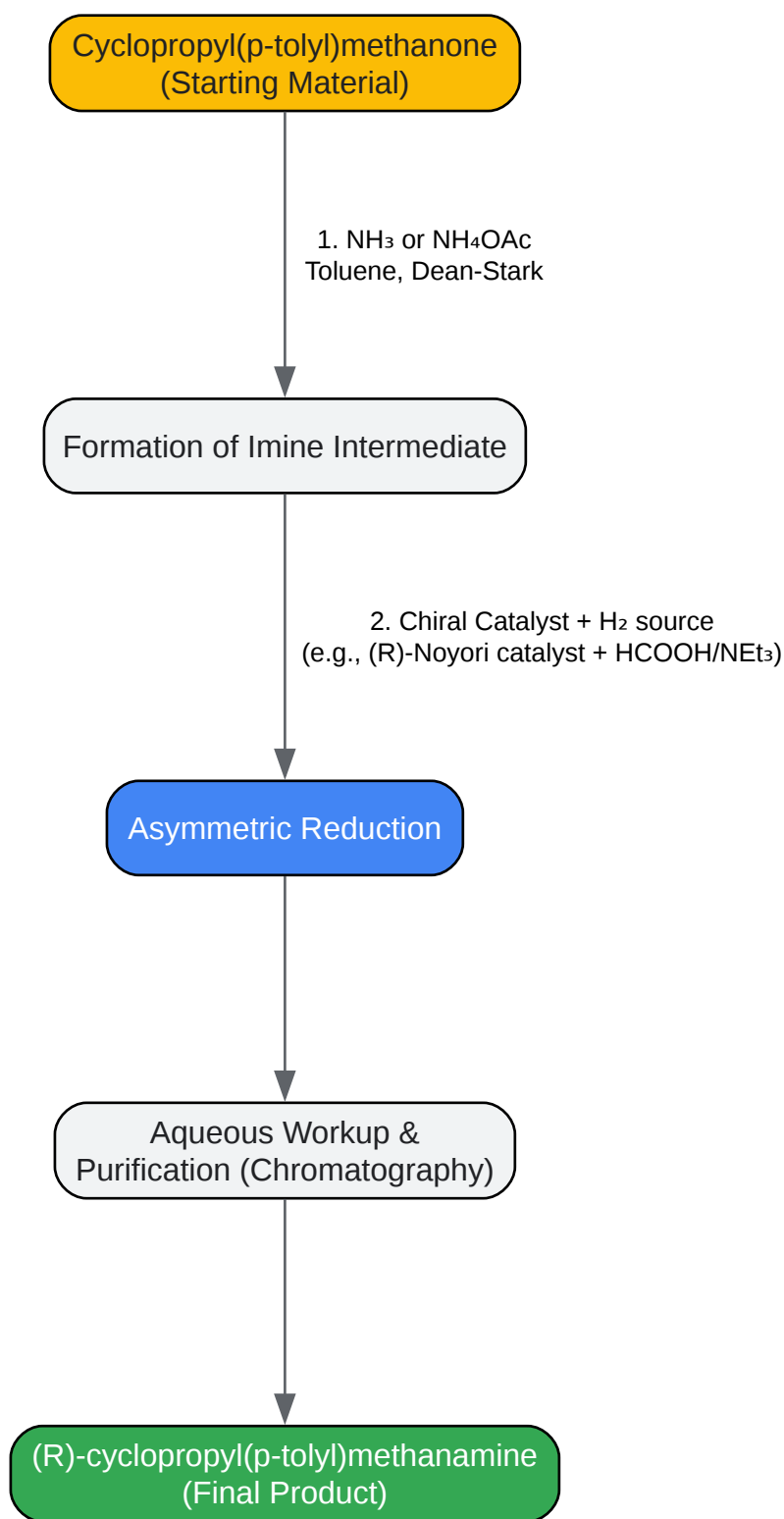
- **The (R)-Stereocenter:** Absolute control over stereochemistry is crucial in drug design. The defined (R)-configuration allows for specific, high-affinity interactions with chiral biological targets like enzymes or receptors, minimizing off-target effects that might be associated with the (S)-enantiomer.
- **The Cyclopropyl Ring:** This strained ring serves multiple purposes. It acts as a bioisosteric replacement for larger or more flexible groups, locking the molecule into a specific conformation. Crucially, the high C-H bond dissociation energy of the cyclopropyl group makes it less prone to oxidative metabolism, which can increase a drug candidate's half-life and bioavailability.[\[3\]](#)
- **The p-Tolyl Group:** The para-substituted aromatic ring provides a balance of lipophilicity, which is essential for membrane permeability. The methyl group offers a site for potential metabolic transformation if needed, while the aromatic ring itself can engage in favorable π -stacking interactions within a protein's binding pocket.

PART 2: Proposed Asymmetric Synthesis and Stereocontrol

A robust and scalable synthesis is essential for the practical application of any chemical building block. While a specific published procedure for **(R)-cyclopropyl(p-tolyl)methanamine** is not available, a logical and field-proven approach is the asymmetric reductive amination of the corresponding ketone precursor, Cyclopropyl(p-tolyl)methanone, which is commercially available.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Synthetic Workflow

The proposed two-step, one-pot protocol is designed for efficiency and high stereochemical control.



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Caption: Proposed workflow for the asymmetric synthesis of the target amine from its ketone precursor.

Detailed Experimental Protocol (Proposed)

This protocol is a self-validating system. The stereochemical outcome is dictated by the choice of a well-characterized chiral catalyst, and the purity can be confirmed at the end via standard analytical techniques.

Objective: To synthesize **(R)-cyclopropyl(p-tolyl)methanamine** with high enantiomeric excess (>95% ee).

Materials:

- Cyclopropyl(p-tolyl)methanone (1.0 equiv)[5][7]
- Ammonium acetate (NH₄OAc, 5-10 equiv) or Ammonia (NH₃) source
- Toluene (anhydrous)
- Chiral catalyst: (R,R)-Noyori Ru-TsDPEN complex (0.005-0.01 equiv)
- Hydrogen source: Formic acid/triethylamine azeotrope (HCOOH/NEt₃, 5:2 molar ratio)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate (NaHCO₃) solution
- Brine
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for chromatography

Procedure:

- Imine Formation:
 - To a round-bottom flask equipped with a Dean-Stark apparatus and reflux condenser, add Cyclopropyl(p-tolyl)methanone (1.0 equiv), ammonium acetate (5 equiv), and toluene (approx. 0.2 M concentration).

- Heat the mixture to reflux and monitor the collection of water in the Dean-Stark trap. Continue reflux until no more water is formed (typically 4-12 hours), indicating complete conversion to the imine.
- Causality: The Dean-Stark trap removes water, driving the equilibrium towards the formation of the imine intermediate, which is crucial for the subsequent reduction step.
- Cool the reaction mixture to room temperature. The imine can be isolated or, preferably, used directly in the next step.
- Asymmetric Reduction:
 - In a separate flask under an inert atmosphere (N_2 or Ar), dissolve the chiral ruthenium catalyst (e.g., (R,R)-TsDPEN-Ru) in anhydrous DCM.
 - Add the toluene solution containing the crude imine intermediate, followed by the formic acid/triethylamine azeotrope (2-3 equiv relative to the imine).
 - Stir the reaction at room temperature (or slightly elevated temperature, e.g., 40 °C) for 12-24 hours. Monitor reaction progress by TLC or LC-MS.
 - Causality: The chiral ruthenium complex coordinates to the imine and facilitates the stereoselective transfer of a hydride from the formic acid source. The specific (R,R) configuration of the catalyst's diamine ligand directs the hydride to one face of the imine, preferentially forming the (R)-amine product.[8]
- Workup and Purification:
 - Upon completion, quench the reaction by slowly adding saturated $NaHCO_3$ solution until gas evolution ceases.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (3x).
 - Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
 - Purify the crude amine product by flash column chromatography on silica gel (e.g., using a gradient of ethyl acetate in hexanes with 1% triethylamine to prevent streaking).

- Validation:
 - Confirm the structure and purity via ^1H NMR, ^{13}C NMR, and HRMS.
 - Determine the enantiomeric excess (ee) using chiral HPLC analysis.

PART 3: Spectroscopic Characterization (Predicted)

Final validation of the synthesized compound relies on spectroscopic analysis. Based on the structure, the following spectral features are anticipated:

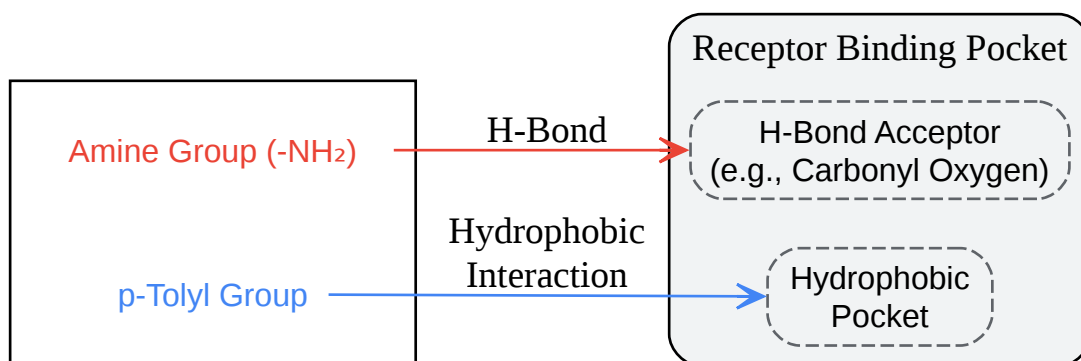
- ^1H NMR: The spectrum would be complex. Key signals would include:
 - Aromatic protons of the p-tolyl ring appearing as two distinct doublets (an AA'BB' system) between δ 7.0-7.4 ppm.
 - A singlet for the methyl protons of the tolyl group around δ 2.3 ppm.
 - A multiplet for the methine proton at the chiral center.
 - A complex set of multiplets for the diastereotopic protons of the cyclopropyl ring in the upfield region (typically δ 0.2-1.5 ppm).
 - A broad singlet for the $-\text{NH}_2$ protons, which is exchangeable with D_2O .
- ^{13}C NMR: The spectrum would show 9 distinct signals (due to symmetry in the p-tolyl ring):
 - Four signals for the aromatic carbons.
 - One signal for the methyl carbon (~ 21 ppm).
 - One signal for the chiral methine carbon.
 - Two signals for the cyclopropyl methylene carbons and one for the cyclopropyl methine carbon.
- Mass Spectrometry (EI or ESI+): The mass spectrum would display a prominent molecular ion peak $[\text{M}]^+$ or protonated molecular ion peak $[\text{M}+\text{H}]^+$ at m/z 161 or 162, respectively.

PART 4: Reactivity and Applications in Drug Development

As a primary amine, **(R)-cyclopropyl(p-tolyl)methanamine** is a versatile nucleophile and base. It can readily undergo acylation, alkylation, and reductive amination to build more complex molecular architectures. Its primary value lies in its role as a chiral building block for drug candidates.

Role as a Chiral Pharmacophore

The molecule's structure is ideally suited for interaction with biological targets. The amine can serve as a hydrogen bond donor or acceptor, or as an anchor point for salt bridge formation with acidic residues (e.g., Asp, Glu) in a protein.



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Caption: Conceptual diagram of the molecule interacting with a hypothetical receptor binding site.

This targeted interaction, enabled by the fixed stereochemistry, is the foundation of modern rational drug design. The cyclopropylamine moiety is a known pharmacophore in drugs targeting the central nervous system, such as serotonin reuptake inhibitors.^{[1][9]}

PART 5: Safety and Handling

While no specific toxicology data exists for this compound, data from structurally similar amines provides a basis for safe handling protocols. Cyclopropyl(phenyl)methanamine is classified as

toxic if swallowed.[10] Related compounds are known to cause skin, eye, and respiratory irritation.[11][12] Therefore, prudent laboratory practice is mandatory.

Laboratory Handling Protocol

- Engineering Controls: All manipulations should be performed in a certified chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
 - Skin Protection: Wear nitrile or neoprene gloves. A flame-resistant lab coat is required.
 - Respiratory Protection: Not typically required if work is conducted within a fume hood.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. The compound should be treated as hazardous chemical waste.
- First Aid:
 - Inhalation: Move to fresh air. Seek medical attention if symptoms persist.
 - Skin Contact: Immediately wash with soap and plenty of water. Remove contaminated clothing.
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
 - Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.

Conclusion

(R)-cyclopropyl(p-tolyl)methanamine represents a confluence of desirable traits for modern medicinal chemistry. It is a chiral building block that incorporates a metabolically robust

cyclopropyl group and a tunable aromatic system. While detailed experimental characterization is still required, its properties can be reliably predicted, and a viable asymmetric synthesis can be proposed based on established, field-proven methodologies. Its structural features make it a highly attractive scaffold for the development of next-generation therapeutics, particularly for targets requiring precise stereochemical recognition and enhanced metabolic stability.

References

- PubChem. Cyclopropyl(phenyl)methanamine. National Center for Biotechnology Information. Available from: [\[Link\]](#)
- Furst, M. R., et al. (2022). A Diverse Library of Chiral Cyclopropane Scaffolds via Chemoenzymatic Assembly and Diversification of Cyclopropyl Ketones. ACS Catalysis. Available from: [\[Link\]](#)
- Gardarsdottir, H. (2024). Cyclopropylamine in Medicinal Chemistry: Synthesis and Applications. Journal of Pharmaceutical Reports. Available from: [\[Link\]](#)
- Bide Pharmatech. (R)-Cyclopropyl(phenyl)methanamine hydrochloride. Available from: [\[Link\]](#)
- Amy, C. (2024). Emerging Applications of Chiral Switching in Drug Discovery and Development. Journal of Chemical and Pharmaceutical Research. Available from: [\[Link\]](#)
- Nature Research. (2021). Chiral 3D cages for drug discovery. Research Communities by Springer Nature. Available from: [\[Link\]](#)
- Lazer, E. S., et al. (1997). Asymmetric synthesis of alpha-cycloalkylalkyl substituted methanamines. Google Patents (EP0781750A2).
- Axalta Coating Systems. (2022). Safety Data Sheet. Available from: [\[Link\]](#)
- East China University of Science and Technology. (2021). Supplementary Information. Available from: [\[Link\]](#)
- Shanu-Wilson, J. (2021). Metabolism of cyclopropyl groups. Hypha Discovery Blogs. Available from: [\[Link\]](#)
- SIELC Technologies. (2018). Cyclopropyl p-tolyl ketone. Available from: [\[Link\]](#)

- NIST. cyclopropyl p-tolyl ketone. NIST Chemistry WebBook. Available from: [\[Link\]](#)

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Sources

- 1. A Diverse Library of Chiral Cyclopropane Scaffolds via Chemoenzymatic Assembly and Diversification of Cyclopropyl Ketones - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. communities.springernature.com [communities.springernature.com]
- 3. hyphadiscovery.com [hyphadiscovery.com]
- 4. jocpr.com [jocpr.com]
- 5. 7143-76-2|Cyclopropyl(p-tolyl)methanone|BLD Pharm [bldpharm.com]
- 6. 7143-76-2 | Cyclopropyl(p-tolyl)methanone - AiFChem [aifchem.com]
- 7. Cyclopropyl p-tolyl ketone | SIELC Technologies [sielc.com]
- 8. EP0781750A2 - Asymmetric synthesis of alpha-cycloalkylalkyl substituted methanamines - Google Patents [patents.google.com]
- 9. longdom.org [longdom.org]
- 10. Cyclopropyl(phenyl)methanamine | C10H13N | CID 3281515 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. enamine.enamine.net [enamine.enamine.net]
- 12. N-Methyl-1-(p-tolyl)methanamine | 699-04-7 [sigmaaldrich.com]
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